

solubility of rubidium chlorate in water at different temperatures.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium chlorate*

Cat. No.: *B078869*

[Get Quote](#)

A Technical Guide to the Aqueous Solubility of Rubidium Chlorate

This document provides a comprehensive overview of the solubility of **rubidium chlorate** (RbClO_3) in water, tailored for researchers, scientists, and professionals in drug development. It includes quantitative solubility data at various temperatures, detailed experimental protocols for solubility determination, and a workflow diagram illustrating a common methodology.

Quantitative Solubility Data

The solubility of **rubidium chlorate** in water is highly dependent on temperature, increasing significantly as the temperature rises. This property is critical for processes such as crystallization and purification.^[1] The data compiled from various sources is summarized below.

Temperature (°C)	Solubility (g/100 g H ₂ O)	Molar Concentration (mol/kg H ₂ O)	Reference
0	2.138	0.1265	[2] [3] [4]
8	3.07	0.182	[3] [4]
19	5.1	~0.302	[1]
19.8	5.36	0.317	[2] [4]
20	~5.41	0.32	[1] [4]
25	~7.2	~0.426	[1]
30	8.00	0.474	[4]
42.2	12.48	0.739	[1] [4]
50	15.98	0.946	[1] [4]
76	34.12	2.020	[1] [4]
99	62.8	3.72	[1] [2] [4]

Note: Solubility values have been compiled and, where necessary, converted from various reported units for consistency. Minor discrepancies between sources may exist due to differing experimental conditions.

Experimental Protocols for Solubility Determination

The determination of **rubidium chlorate** solubility has been accomplished through several analytical techniques.[\[5\]](#) The choice of method depends on the required precision, available equipment, and the presence of other substances in the solution.

2.1 Isothermal Method with Gravimetric Analysis A common and straightforward method involves achieving equilibrium at a constant temperature.

- Procedure:
 - A supersaturated solution of **rubidium chlorate** is prepared in a sealed vessel.

- The solution is agitated at a constant, controlled temperature for an extended period to ensure equilibrium between the dissolved and undissolved solute.
- Once equilibrium is reached, the agitation is stopped, and the solid phase is allowed to settle.
- A known volume (aliquot) of the clear, saturated supernatant is carefully withdrawn using a pre-heated pipette to prevent premature crystallization.[4]
- The aliquot is placed in a pre-weighed container (e.g., a platinum dish).[4]
- The solvent (water) is evaporated by heating.[4]
- The remaining dry residue of **rubidium chlorate** is dried to a constant weight, typically at a temperature of 120°C.[4]
- The solubility is calculated from the mass of the dry salt and the initial volume or mass of the water.

2.2 Isothermal Relief of Supersaturation Method This technique is particularly useful for ensuring a true equilibrium state is reached.

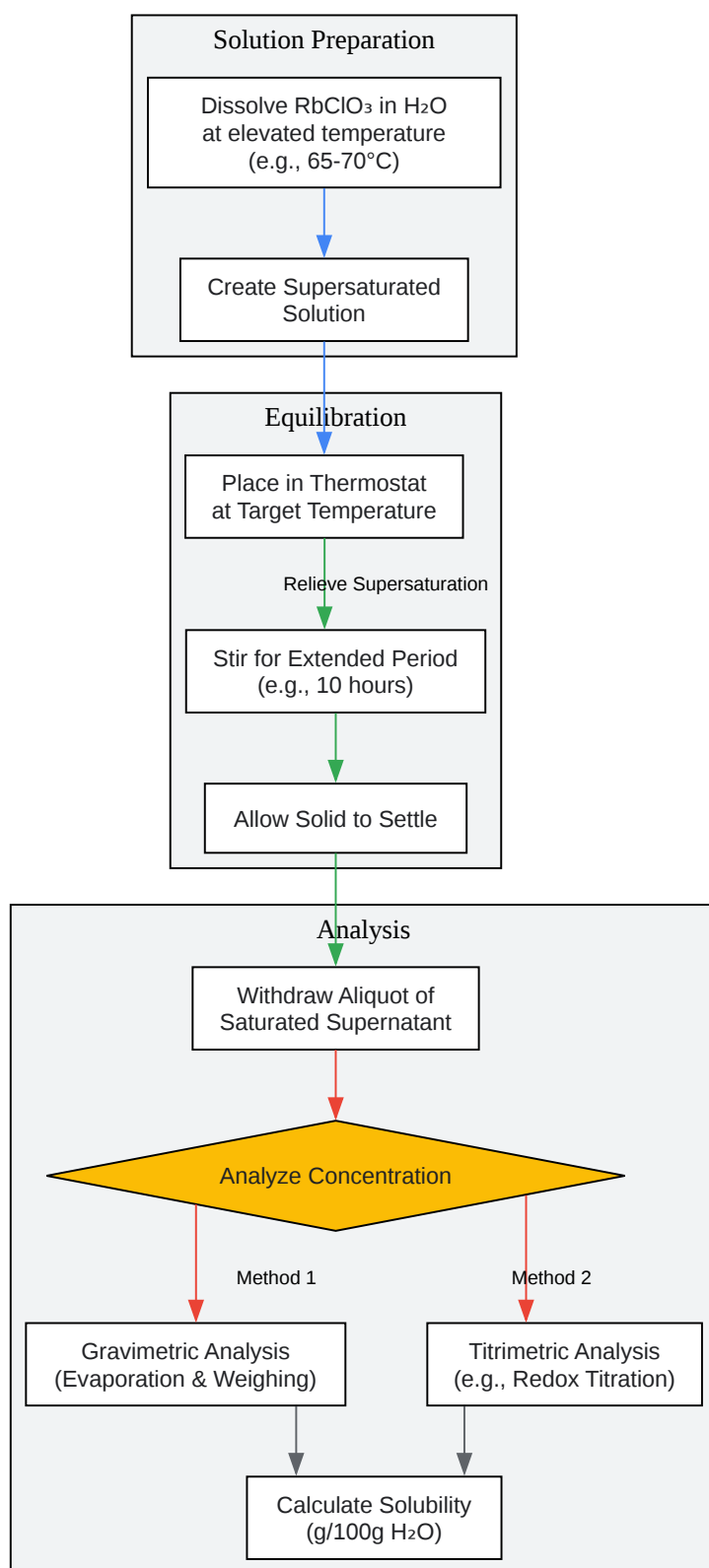
- Procedure:
 - Weighed amounts of **rubidium chlorate** are dissolved in water in test tubes by heating (e.g., to 65-70°C).[6]
 - The heated, supersaturated solutions are then placed in a thermostat set to the desired experimental temperature (e.g., 25°C).[6]
 - Supersaturation is relieved by stirring the solution at a constant rate (e.g., 60 rpm) for a prolonged period (e.g., 10 hours) to allow excess solute to crystallize.[6]
 - After stirring, the solution is allowed to settle.
 - Samples of the clear liquid phase are then taken for analysis to determine the concentration of the saturated solution.[6]

2.3 Analytical Determination of Chlorate Concentration Instead of evaporating the solvent, the concentration of the saturated solution can be determined through chemical analysis.

- Redox Titration: A widely used method involves determining the chlorate ion concentration. An excess of a reducing agent, such as ammonium iron(II) sulfate, is added to a sample of the saturated solution. The excess iron(II) is then back-titrated with a standardized solution of a strong oxidizing agent, like potassium permanganate.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Argentometric Titration: In this method, the chlorate (ClO_3^-) in the sample is first chemically reduced to chloride (Cl^-). The resulting chloride concentration is then determined by titration with a standard solution of silver nitrate (AgNO_3).[\[5\]](#)
- Flame Photometry: This technique can be used to determine the concentration of rubidium ions in the saturated solution, which directly correlates to the amount of dissolved **rubidium chlorate**.[\[5\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the "Isothermal Relief of Supersaturation" method, a robust protocol for determining solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for Isothermal Relief of Supersaturation Method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rubidium chlorate | 13446-71-4 | Benchchem [benchchem.com]
- 2. RUBIDIUM CHLORATE | lookchem [lookchem.com]
- 3. rubidium chlorate [chemister.ru]
- 4. srdata.nist.gov [srdata.nist.gov]
- 5. srdata.nist.gov [srdata.nist.gov]
- 6. srdata.nist.gov [srdata.nist.gov]
- To cite this document: BenchChem. [solubility of rubidium chlorate in water at different temperatures.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078869#solubility-of-rubidium-chlorate-in-water-at-different-temperatures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com